

Preparation of Pefabloc SC Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: Pefabloc

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Abstract

Pefabloc® SC, also known as 4-(2-Aminoethyl)benzenesulfonyl fluoride hydrochloride (AEBSF), is a potent, irreversible, and water-soluble inhibitor of serine proteases.[1] Its lower toxicity and higher stability in aqueous solutions make it an excellent alternative to other serine protease inhibitors like phenylmethylsulfonyl fluoride (PMSF) and diisopropylfluorophosphate (DFP).[1][2] This document provides detailed protocols for the preparation, storage, and application of **Pefabloc** SC stock solutions in various research and drug development settings.

Introduction

Serine proteases are a large family of enzymes that play crucial roles in numerous physiological and pathological processes. Their aberrant activity is implicated in a variety of diseases, making them important targets for therapeutic intervention. **Pefabloc** SC acts by covalently modifying the active site serine residue of these proteases, leading to their irreversible inactivation.[1] Its broad specificity makes it a valuable tool for preventing proteolytic degradation during protein purification, in cell culture, and in various enzymatic assays.[3][4]

Properties of Pefabloc SC

A summary of the key quantitative properties of **Pefabloc SC** is presented in the table below for easy reference.

| Property | Value | Reference |
|---------------------------------|---|-----------|
| Molecular Weight | 239.7 g/mol | [3] |
| Solubility | Up to 100 mg/mL in water or aqueous buffers | [5] |
| Recommended Stock Concentration | 100 mM | [1][6] |
| Working Concentration | 0.1 - 1 mg/mL (0.4 - 4 mM) | [4][5] |
| Storage (Powder) | +2 to +8°C | [1] |
| Storage (Stock Solution) | -15 to -25°C | [1][6] |

Experimental Protocols

Preparation of a 100 mM Pefabloc SC Stock Solution

This protocol describes the preparation of a 100 mM stock solution, which is a common concentration for laboratory use.

Materials:

- **Pefabloc SC** powder
- Nuclease-free water or a suitable aqueous buffer (e.g., Tris, HEPES)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

Procedure:

- Calculate the required mass: To prepare 1 mL of a 100 mM (0.1 M) solution, use the following calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 239.7 \text{ g/mol} = 0.02397 \text{ g} = 23.97 \text{ mg}$
- Weigh the **Pefabloc** SC: Carefully weigh out 23.97 mg of **Pefabloc** SC powder.
- Dissolve the powder: Add the weighed powder to a sterile tube containing 1 mL of nuclease-free water or your chosen aqueous buffer.
- Mix thoroughly: Vortex the solution until the **Pefabloc** SC is completely dissolved. Concentrated stock solutions prepared in water will be acidic.[1]
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -15 to -25°C.[1][6]

Stability and Handling

The stability of **Pefabloc** SC in aqueous solutions is influenced by both pH and temperature.[1][5]

- pH: **Pefabloc** SC is most stable in acidic conditions. Hydrolysis increases at pH values of 7.0 and above.[1] For instance, at 37°C and pH 7.0, the half-life is approximately 6 hours, which decreases to 2 hours at pH 7.5.[1] It is therefore recommended to add **Pefabloc** SC to biological samples shortly before use.[1][5]
- Temperature: Higher temperatures accelerate the rate of hydrolysis.[1]
- Storage: Concentrated stock solutions (e.g., 100 mM) in water are acidic and can be stored for at least two months at -15 to -25°C.[1][6]

Applications

Pefabloc SC is a versatile tool with a wide range of applications in research and drug development.

Inhibition of Proteases in Protein Purification

During protein extraction and purification, endogenous proteases can degrade the target protein, leading to lower yields and compromised sample integrity. The addition of **Pefabloc SC** to lysis buffers and purification reagents can effectively inhibit serine protease activity.[1] A typical working concentration is between 0.4 and 4 mM.[4]

Use in Cell Culture and Recombinant Protein Production

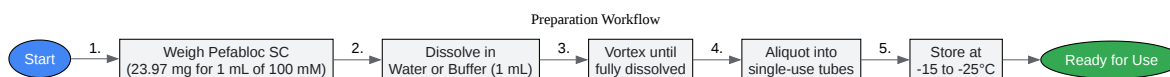
Due to its low toxicity towards eukaryotic cells, **Pefabloc SC** can be used in cell culture media to prevent the proteolytic degradation of secreted recombinant proteins, thereby increasing the final product yield.[1][3][4]

Inactivation of Proteinase K

In molecular biology applications, such as the preparation of chromosomal DNA in agarose plugs for pulsed-field gel electrophoresis (PFGE), complete inactivation of Proteinase K is crucial before subsequent enzymatic steps like restriction digestion.[1][7] **Pefabloc SC** can be used to irreversibly inactivate Proteinase K.[7] A common protocol involves incubating the agarose plugs in a solution containing 1 to 5 mM **Pefabloc SC**.[1]

Visualizations

Workflow for Pefabloc SC Stock Solution Preparation

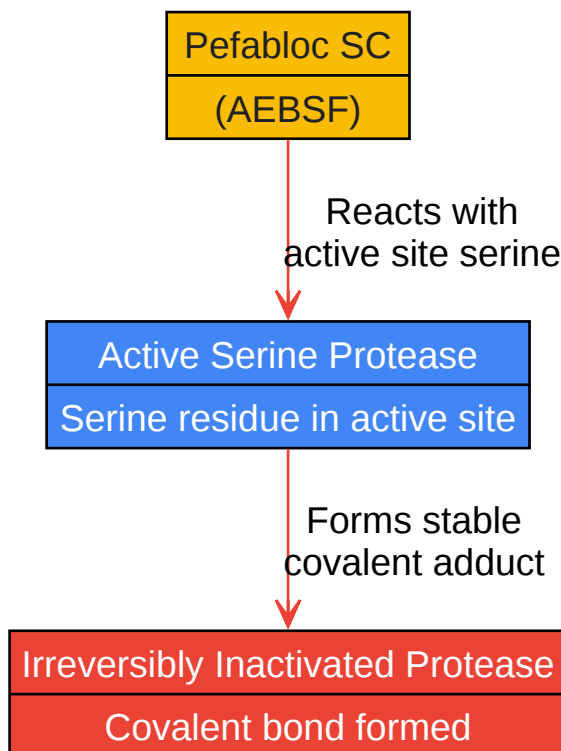


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Caption: Workflow for preparing a 100 mM **Pefabloc SC** stock solution.

Mechanism of Serine Protease Inhibition by Pefabloc SC

Inhibition Mechanism



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Caption: Covalent modification and inactivation of a serine protease by **Pefabloc SC**.

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